

Personal protective equipment for handling 6-Bromoisoquinoline-1-carbonitrile

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Compound of Interest

Compound Name: 6-Bromoisoquinoline-1-carbonitrile

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Essential Safety and Handling Guide for 6-Bromoisoquinoline-1-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromoisoquinoline-1-carbonitrile** (CAS RN: 1082674-24-5). Adherence to these guidelines is critical to ensure personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

6-Bromoisoquinoline-1-carbonitrile is a solid substance that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]



• H335: May cause respiratory irritation.[1]

Signal Word: Warning[1][2]

A comprehensive personal protective equipment (PPE) strategy is mandatory to mitigate these risks. The following table summarizes the required PPE for handling this compound.

| Protection Type | Specific Recommendations | Rationale |
|--------------------------|--|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use. | To prevent skin contact and irritation.[3] |
| Eye/Face Protection | Safety glasses with side- shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing. | To protect eyes from dust particles and splashes, preventing serious eye irritation.[3] |
| Skin and Body Protection | Laboratory coat. | To protect skin and personal clothing from contamination. |
| Respiratory Protection | Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dust is recommended. | To prevent inhalation of dust and subsequent respiratory tract irritation.[3] |

Quantitative Data Summary

The following table summarizes the available quantitative physical and chemical data for **6-Bromoisoquinoline-1-carbonitrile**.



| Property | Value | Source |
|---------------------------|----------------------------------|--------|
| Molecular Formula | C10H5BrN2 | [2] |
| Molecular Weight | 233.07 g/mol | [2] |
| Physical State | Solid (Yellow to white) | [2] |
| Melting Point | 152°C | [1] |
| Boiling Point (Predicted) | 403.9 ± 25.0 °C | [1] |
| Density (Predicted) | 1.66 ± 0.1 g/cm ³ | [1] |
| Storage Temperature | Room Temperature (Sealed in dry) | [1][2] |

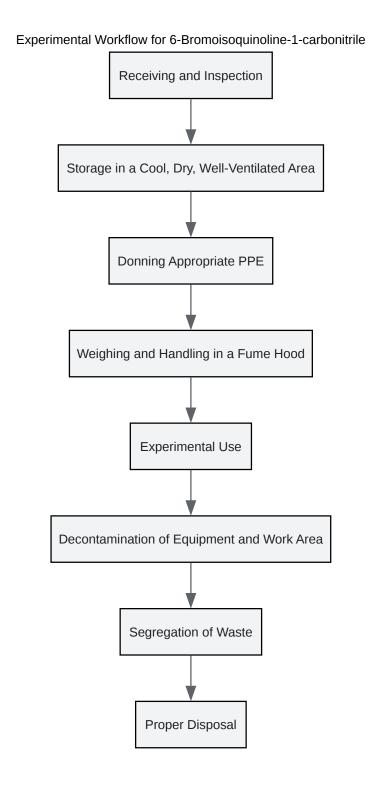
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **6-Bromoisoquinoline-1-carbonitrile** from receipt to disposal.





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Caption: Step-by-step process for safe handling of 6-Bromoisoquinoline-1-carbonitrile.



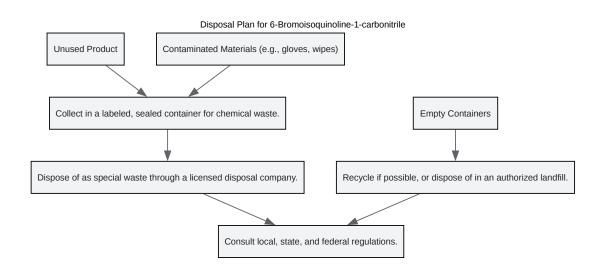
Step-by-Step Handling Procedures

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[3]
- · Preparation and Handling:
 - Work in a well-ventilated area, preferably a chemical fume hood.[3]
 - Before handling, ensure all necessary PPE is correctly worn.
 - Avoid generating dust.[3] If the solid is fine, handle it with care to minimize airborne particles.
 - Use dedicated spatulas and weighing boats.
- · During Experimentation:
 - Keep the container closed when not in use.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.[3]

Disposal Plan

Proper disposal of **6-Bromoisoquinoline-1-carbonitrile** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.





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Caption: Waste stream management for **6-Bromoisoquinoline-1-carbonitrile**.

Disposal Guidelines:

- Unused Material and Contaminated Waste:
 - Collect waste in a designated, properly labeled, and sealed container.
 - Arrange for disposal as special waste through a licensed disposal company.
 - Consult with your institution's environmental health and safety (EHS) department for specific procedures.
- Empty Containers:
 - Recycle containers if possible.[3]



 If recycling is not an option, dispose of them in an authorized landfill according to local regulations.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

| Emergency Situation | First Aid Measures |
|---------------------|---|
| Eye Contact | Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [3] |
| Skin Contact | Take off contaminated clothing and wash it before reuse. Wash skin with plenty of water. If skin irritation occurs, get medical advice/attention.[3] |
| Inhalation | Remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. |
| Fire | Use dry chemical, carbon dioxide, water spray, or foam. |
| Spill | Use dry clean-up procedures and avoid generating dust. Collect residue and place it in sealed containers for disposal. Wash the area with large amounts of water.[3] |

This guide is intended to provide essential safety and logistical information. Always refer to the most current Safety Data Sheet (SDS) for **6-Bromoisoquinoline-1-carbonitrile** and consult with your institution's safety officer for any specific questions or concerns.



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